

Technical Safety Guide: 2-Amino-4-iodobenzonitrile

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Compound of Interest

Compound Name: 2-Amino-4-iodobenzonitrile

Cat. No.: B15327740

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety information for **2-Amino-4-iodobenzonitrile** (CAS No. 1261775-08-9). Due to the limited availability of a complete, publicly accessible Safety Data Sheet (SDS) for this specific isomer, this document synthesizes available data for **2-Amino-4-iodobenzonitrile** and supplements it with information from closely related isomers. All data for related compounds is clearly identified, and caution is advised when using this information as a substitute for a dedicated SDS.

Chemical Identification and Physical Properties

Table 1: Chemical Identification of **2-Amino-4-iodobenzonitrile**

Identifier	Value
Chemical Name	2-Amino-4-iodobenzonitrile
CAS Number	1261775-08-9
Molecular Formula	C ₇ H ₅ IN ₂
Molecular Weight	244.03 g/mol

Table 2: Physical Properties of **2-Amino-4-iodobenzonitrile** and Related Isomers

Property	2-Amino-4-iodobenzonitrile	2-Aminobenzonitrile	4-Iodobenzonitrile	2-Iodobenzonitrile
Appearance	Information not available	Light brown solid[1]	Light yellow powder solid[2]	White to light brown crystalline powder or crystals
Melting Point	Information not available	46 - 50 °C[1]	125 - 128 °C[2]	51 - 55 °C
Boiling Point	Information not available	Information not available	Information not available	283.1 °C at 760 mmHg[3]
Flash Point	Information not available	145 °C[1]	Information not available	> 110 °C (closed cup)
Solubility	Information not available	Information not available	Information not available	Information not available

Hazard Identification and Classification

A complete GHS classification for **2-Amino-4-iodobenzonitrile** is not readily available. However, based on the hazards of its structural analogs, it should be handled with care. The following table summarizes the GHS classifications for related compounds.

Table 3: GHS Hazard Classification of Related Isomers

Hazard Class	2-Aminobenzonitrile	4-Iodobenzonitrile	2-Iodobenzonitrile	4-Aminobenzonitrile
Acute Toxicity, Oral	Category 4[1]	Category 3	Category 4[4]	Category 4[5]
Skin Corrosion/Irritation	Category 2[5]	Category 2	Not classified	Not classified
Serious Eye Damage/Irritation	Category 2[5]	Category 2	Category 2[4]	Not classified
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory irritation)[5]	Not classified	Not classified	Not classified
Germ Cell Mutagenicity	Not classified	Not classified	Not classified	Category 2[5]
Hazardous to the Aquatic Environment, Long-term	Not classified	Not classified	Not classified	Category 3[5]

Hazard Statements for Related Compounds:

- 2-Aminobenzonitrile: Harmful if swallowed, in contact with skin, or if inhaled. Causes skin and serious eye irritation. May cause respiratory irritation.[1][5]
- 4-Iodobenzonitrile: Toxic if swallowed. Causes skin and serious eye irritation.[6]
- 2-Iodobenzonitrile: Harmful if swallowed. Causes serious eye irritation.[4]
- 4-Aminobenzonitrile: Harmful if swallowed. Suspected of causing genetic defects. Harmful to aquatic life with long-lasting effects.[5][7]

Based on this information, it is prudent to assume that **2-Amino-4-iodobenzonitrile** may be harmful if swallowed, cause skin and eye irritation, and potentially have other systemic effects.

Handling and Storage

General Handling Precautions:

- Handle in a well-ventilated area, preferably in a chemical fume hood.[\[2\]](#)
- Avoid breathing dust, vapor, mist, or gas.[\[2\]](#)
- Avoid contact with skin, eyes, and clothing.[\[5\]](#)
- Wash hands thoroughly after handling.[\[6\]](#)
- Do not eat, drink, or smoke when using this product.[\[6\]](#)
- Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[\[6\]](#)

Storage Conditions:

- Keep container tightly closed in a dry, cool, and well-ventilated place.[\[2\]](#)
- Protect from light.[\[2\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[2\]](#)

First Aid Measures

Table 4: First Aid Measures for Related Compounds

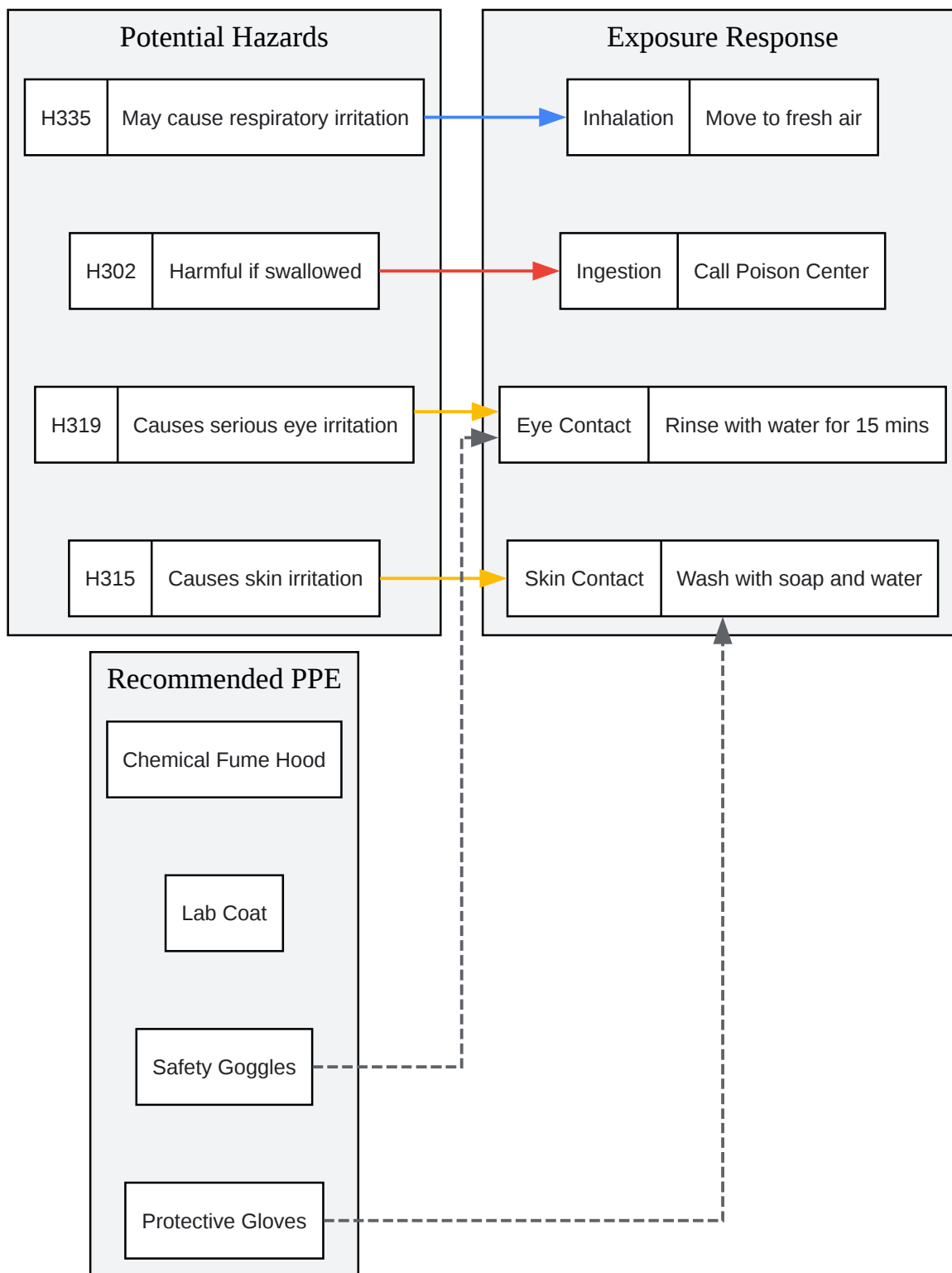
Exposure Route	First Aid Procedure
Ingestion	Do NOT induce vomiting. Immediately call a POISON CENTER or doctor/physician.[6]
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.[5]
Skin Contact	Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash before reuse.[6]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[6]

Fire Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[8]
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including nitrogen oxides, carbon monoxide, carbon dioxide, and hydrogen iodide.[2]
- Protective Equipment: As in any fire, wear a self-contained breathing apparatus (SCBA) with a full facepiece operated in pressure-demand or other positive pressure mode, and full protective gear.[1]

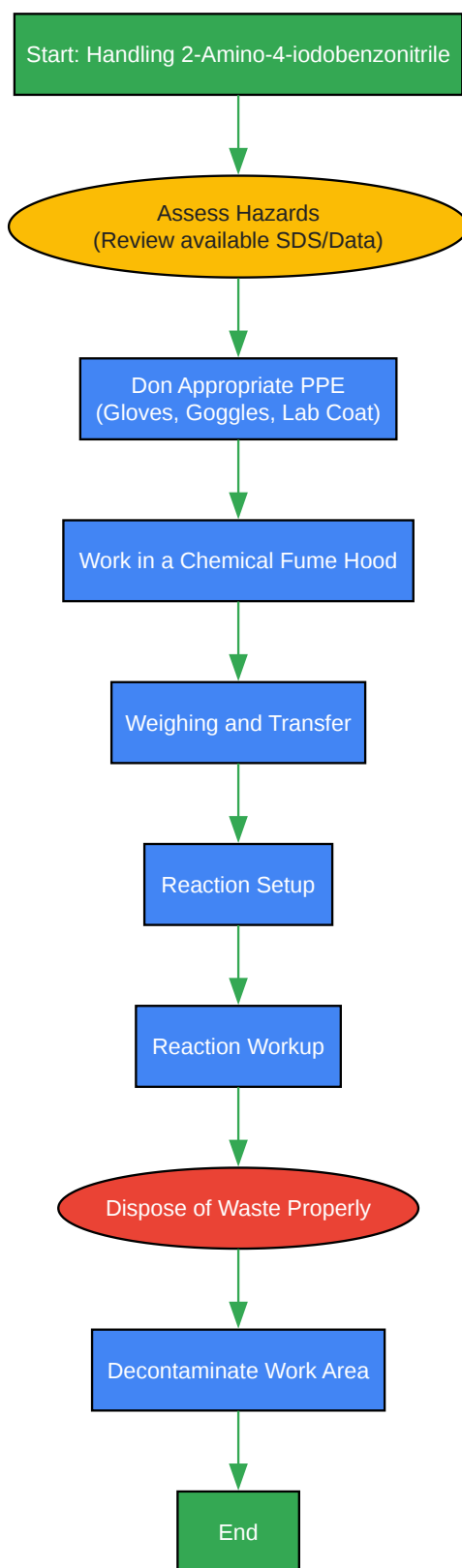
Visualizing Safety Protocols

The following diagrams illustrate key safety and response workflows when handling **2-Amino-4-iodobenzonitrile**, based on the available data for related compounds.



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Caption: Logical relationship between potential hazards and recommended responses.



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Caption: A typical experimental workflow emphasizing safety checkpoints.

Experimental Protocols

Detailed experimental protocols involving **2-Amino-4-iodobenzonitrile** are not publicly available in the safety data reviewed. However, any experimental design should be based on a thorough risk assessment considering the potential hazards outlined in this guide. Standard laboratory procedures for handling solid chemicals that are potentially toxic and irritating should be followed. This includes the use of engineering controls like fume hoods, appropriate PPE, and having emergency procedures in place.

Conclusion

While a comprehensive Safety Data Sheet for **2-Amino-4-iodobenzonitrile** (CAS 1261775-08-9) is not readily available, the information on its structural isomers strongly suggests that it should be handled as a hazardous compound. Researchers, scientists, and drug development professionals must exercise caution, implement stringent safety protocols, and use appropriate personal protective equipment to minimize exposure risks. This guide serves as a starting point for a thorough risk assessment before handling this chemical. It is highly recommended to obtain a compound-specific SDS from the supplier whenever possible.

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